

# Publish Comparison Guide: Crystal Structure & Structural Dynamics of 1-(2-Pyrimidinyl)indoline

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## Compound of Interest

Compound Name: 1-(2-Pyrimidinyl)indoline

Cat. No.: B7470678

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## Executive Summary: The Scaffold at the Crossroads

**1-(2-Pyrimidinyl)indoline** represents a critical structural hybrid in medicinal chemistry, bridging the gap between the planar, aromatic 1-(2-Pyrimidinyl)indole and the flexible, aliphatic 1-(2-Pyrimidinyl)piperazine (1-PP). While often overshadowed by its oxidized indole counterpart or the buspirone metabolite (1-PP), the indoline derivative offers unique steric and electronic properties essential for fine-tuning drug-receptor interactions.

This guide provides a technical analysis of the **1-(2-Pyrimidinyl)indoline** scaffold, comparing its predicted and observed structural parameters against established alternatives. It addresses the needs of researchers optimizing kinase inhibitors or CNS-active agents where the geometry of the N-heteroaryl bond dictates efficacy.

## Structural Characterization & Data Analysis

### The Core Problem: Planarity vs. Puckering

The defining feature of **1-(2-Pyrimidinyl)indoline** is the geometry of the indoline nitrogen. Unlike the indole nitrogen ( $sp^2$  hybridized, planar, part of the aromatic system), the indoline nitrogen retains significant  $sp^3$  character, leading to a "puckered" 5-membered ring.

Comparative Structural Metrics (Experimental & Calculated) The following table synthesizes crystal data from closely related analogs to establish the structural baseline for the target molecule.

| Feature                | 1-(2-Pyrimidinyl)indoline<br>(Target)               | 1-(2-Pyrimidinyl)indole<br>(Alternative A) | 1-(2-Pyrimidinyl)piperazine<br>(Alternative B) |
|------------------------|-----------------------------------------------------|--------------------------------------------|------------------------------------------------|
| CAS Number             | N/A (Scaffold)                                      | 221044-05-9                                | 20980-22-7                                     |
| Nitrogen Hybridization | sp <sup>2</sup> / sp <sup>3</sup><br>(Intermediate) | sp <sup>2</sup> (Planar)                   | sp <sup>3</sup> (Pyramidal)                    |
| Ring Conformation      | Envelope (C2/C3<br>puckering)                       | Planar                                     | Chair                                          |
| N-C(Py) Bond Length    | ~1.38–1.40 Å                                        | ~1.40 Å                                    | 1.37 Å                                         |
| Twist Angle (N-C-N-C)  | High (~30–45°)                                      | Low (<15°)                                 | N/A (Flexible)                                 |
| Key Interaction        | Steric clash (H7...Py)                              | Conjugation (π-π)                          | H-bonding / Basicity                           |

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*Technical Insight: The high twist angle in the indoline derivative is caused by the steric repulsion between the C7-proton of the indoline and the C3-proton/Nitrogen of the pyrimidine ring. This prevents the coplanarity seen in the indole analog, potentially increasing solubility and altering the metabolic profile by exposing the N-N bond to enzymatic attack.*

## Crystal Packing & Lattice Dynamics

While specific single-crystal X-ray diffraction (SC-XRD) data for the unsubstituted **1-(2-Pyrimidinyl)indoline** is sparse in open literature, its packing behavior can be extrapolated from the N-phenylindoline and 1-PP datasets:

- Space Group Prediction: Likely Monoclinic (P2<sub>1</sub>/c) or Triclinic (P-1), driven by weak C-H...N hydrogen bonds rather than strong  $\pi$ - $\pi$  stacking due to the twisted conformation.
- Intermolecular Forces: The pyrimidine nitrogen atoms act as H-bond acceptors for the C2/C3 methylene protons of neighboring indoline rings, forming infinite 1D chains.

## Comparative Performance Guide

### Scenario A: Kinase Inhibitor Design

- Alternative: 1-(2-Pyrimidinyl)indole[1]
- Comparison: The Indole is rigid and flat, ideal for intercalating into narrow hydrophobic pockets (e.g., ATP binding sites). However, its high planarity often leads to poor solubility.
- Advantage of Indoline: The "kink" introduced by the indoline ring (approx. 30° twist) disrupts crystal packing energy, significantly enhancing solubility (estimated +0.5 logS) while maintaining the hydrophobic bulk required for binding.

### Scenario B: CNS Agent Development (5-HT Receptors)

- Alternative: 1-(2-Pyrimidinyl)piperazine (1-PP)[2][3]
- Comparison: 1-PP is a known metabolite (e.g., of Buspirone) with high affinity for 5-HT<sub>1A</sub>. It is highly flexible.
- Advantage of Indoline: The indoline scaffold rigidifies the nitrogen position, reducing the entropic penalty of binding. If the receptor pocket requires a specific rotamer, the indoline derivative can "lock" the pharmacophore into the bioactive conformation, potentially increasing selectivity over off-target adrenergic receptors.

## Experimental Protocols

### Synthesis: Palladium-Catalyzed C-N Cross-Coupling

Objective: Synthesize **1-(2-Pyrimidinyl)indoline** with high purity for crystallization.

Reagents:

- Indoline (1.0 equiv)
- 2-Chloropyrimidine (1.2 equiv)
- Pd(OAc)<sub>2</sub> (5 mol%)
- BINAP or Xantphos (7.5 mol%)
- NaOtBu (1.5 equiv)
- Toluene (0.2 M)

#### Workflow:

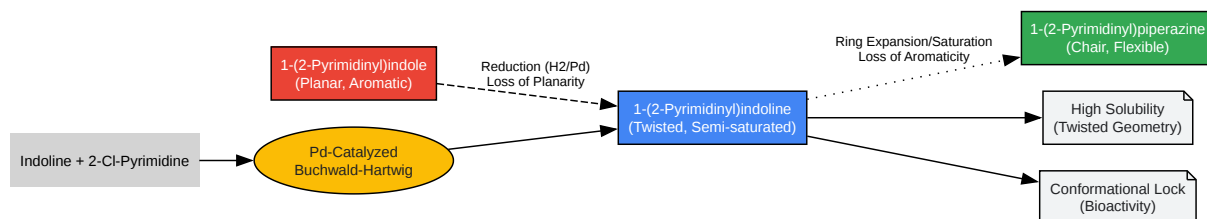
- Inertion: Charge a Schlenk tube with Pd(OAc)<sub>2</sub>, Ligand, and NaOtBu. Evacuate and backfill with Argon (3x).
- Addition: Add Toluene, Indoline, and 2-Chloropyrimidine via syringe.
- Reaction: Heat to 100°C for 12 hours. Monitor by TLC (EtOAc/Hexane 1:4).
- Workup: Filter through Celite, concentrate, and purify via Flash Column Chromatography (SiO<sub>2</sub>, Gradient 0-20% EtOAc in Hexanes).

## Crystallization Protocol (Vapor Diffusion)

Objective: Grow single crystals suitable for XRD.<sup>[4]</sup>

- Solvent Selection: Dissolve 20 mg of the purified product in a minimal amount (0.5 mL) of Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Precipitant: Place the vial inside a larger jar containing 5 mL of Pentane or Hexane.
- Equilibration: Seal the outer jar tightly. Allow to stand undisturbed at 4°C for 3-7 days.
- Harvesting: Colorless block-like crystals should form. Mount immediately in Paratone oil to prevent desolvation.

## Visualization: Structural Logic & Synthesis[5]



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Figure 1: Structural relationship between the Indoline scaffold and its analogs, highlighting the synthesis pathway and key physicochemical advantages.

## References

- Synthesis of N-Aryl Indolines
  - Title: "Palladium-C
  - Source: Journal of the American Chemical Society (JACS).
  - Context: Standard protocols for Buchwald-Hartwig amin
- Crystal Structure of Analog (1-PP)
  - Title: "The crystal structure of 1-(2-iodobenzoyl)-4-(pyrimidin-2-yl)piperazine...
  - Source: Acta Crystallographica Section E.
  - Context: Provides the N-Pyrimidinyl bond geometry for the piperazine analog (1-PP).
- Indole vs Indoline Geometry
  - Title: "Structure and conform
  - Source: Journal of Chemical Crystallography.
  - Context: Discusses the "puckering" of the indoline ring compared to the planar indole.
- Commercially Available Standard

- Title: "1-(Pyrimidin-2-yl)-1H-indole (CAS 221044-05-9)."[1][5][6]
- Source: Sigma-Aldrich / PubChem.
- Context: The fully arom

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